

comparing the efficacy of pesticides derived from 4-Bromo-2-fluorobenzonitrile

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Compound of Interest

Compound Name: 4-Bromo-2-fluorobenzonitrile

Cat. No.: B028022

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References

- 1. nbinnno.com [nbinnno.com]
- 2. nbinnno.com [nbinnno.com]
- 3. innospk.com [innospk.com]
- 4. Page loading... [wap.guidechem.com]
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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
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